

Essential Safety and Logistical Information for Handling uPSEM792

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Compound of Interest

Compound Name: uPSEM792

Cat. No.: B12372750

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for the novel research chemical **uPSEM792**. Adherence to these protocols is crucial for maintaining a safe research environment.

Summary of Quantitative Data

A clear understanding of a compound's physical and chemical properties is the first step in safe handling. The following table summarizes key quantitative data for **uPSEM792** hydrochloride.

Property	Value	Source(s)
Molecular Weight	277.75 g/mol	[1][2]
Solubility in Water	100 mM (27.77 mg/mL)	[1][2]
Solubility in DMSO	≥ 100 mg/mL	[3]
Storage Temperature	-20°C for long-term storage	[1][2]
Solution Storage	Prepare fresh daily; can be stored at -20°C for up to one month	[4]
Binding Affinity (K _i)	0.7 nM for PSAM4-GlyR; <10 nM for PSAM4-5HT3	[1]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **uPSEM792** hydrochloride states that it is not a hazardous substance or mixture, it is prudent to adhere to standard laboratory safety practices. The following PPE is recommended when handling **uPSEM792** in a research setting:

- **Lab Coat:** A standard laboratory coat should be worn to protect street clothes from potential contamination.
- **Eye Protection:** Safety glasses with side shields or safety goggles are mandatory to protect the eyes from splashes.
- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated.
- **Respiratory Protection:** While not explicitly required by the SDS, it is good practice to handle the solid compound in a well-ventilated area. Use a fume hood if there is a potential for aerosolization.

Experimental Protocol: Preparation of uPSEM792 Solution for In Vivo Studies

This protocol details the preparation of a **uPSEM792** hydrochloride solution for subcutaneous or intravenous administration in animal models, based on methodologies cited in published research.^[5]

Materials:

- **uPSEM792** hydrochloride powder
- Sterile saline solution (0.9% NaCl)
- Sterile water for injection
- Vortex mixer
- Sterile syringe filters (0.22 µm)

- Sterile vials

Procedure:

- Calculate the required mass of **uPSEM792** hydrochloride based on the desired concentration and final volume. Note: Dosages in non-human primate studies have been reported at 0.87 mg/kg.[5]
- Weigh the **uPSEM792** hydrochloride powder accurately in a sterile, tared container.
- Dissolve the powder in a small volume of sterile water. **uPSEM792** hydrochloride is soluble in water up to 100 mM.[1][2]
- Gently vortex the solution until the solid is completely dissolved.
- Bring the solution to the final desired volume with sterile saline.
- Sterilize the solution by passing it through a 0.22 μ m sterile syringe filter into a sterile vial.
- Label the vial clearly with the compound name, concentration, date of preparation, and initials of the preparer.
- For immediate use: Solutions should ideally be prepared fresh on the day of the experiment. [4]
- For short-term storage: If necessary, the solution can be stored at -20°C for up to one month. [4] Before use, thaw the solution and ensure no precipitation has occurred.

Operational and Disposal Plans

A systematic approach to the entire lifecycle of a research chemical, from receipt to disposal, minimizes risks and ensures regulatory compliance.

Receiving and Storage

- Upon receipt, verify the integrity of the container.
- Store the solid compound in a tightly sealed container at -20°C.[1][2]

- Maintain an accurate inventory of the chemical.

Handling

- Always handle the compound in a designated and well-ventilated laboratory area.
- Avoid inhalation of the powder and contact with skin and eyes.
- After handling, wash hands thoroughly.

Disposal

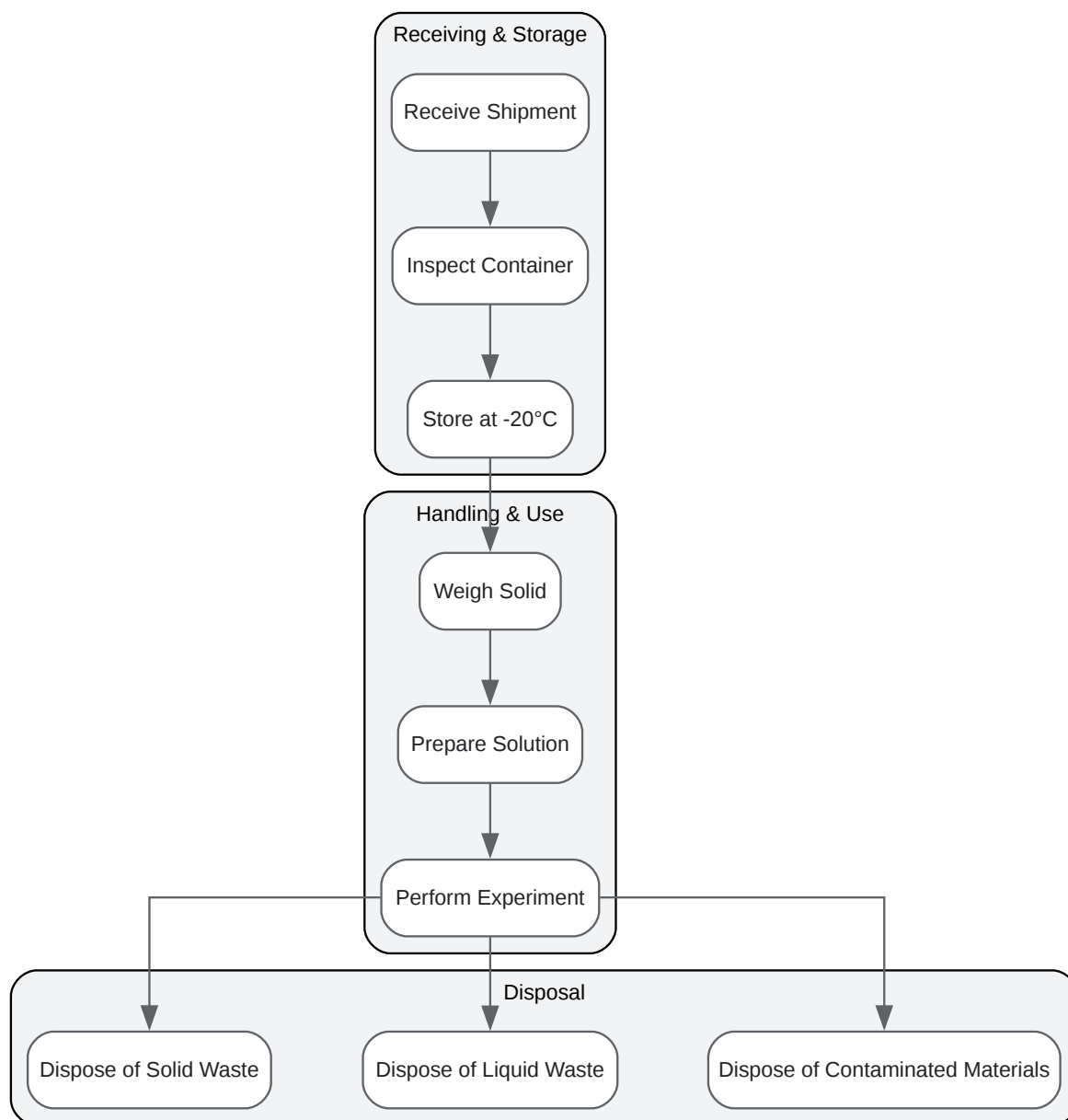
As **uPSEM792** is classified as a non-hazardous substance, the disposal of small quantities typically follows institutional guidelines for non-hazardous chemical waste.

- Solid Waste: Dispose of in the appropriate non-hazardous solid waste container.
- Liquid Waste: Aqueous solutions can generally be disposed of down the drain with copious amounts of water, in accordance with local regulations.
- Contaminated Materials: Used gloves, weigh boats, and other disposables that have come into contact with **uPSEM792** should be disposed of in the designated laboratory solid waste stream.

Always consult and follow your institution's specific waste disposal policies.

Logical Workflow for uPSEM792 Handling

The following diagram illustrates the key stages in the lifecycle of **uPSEM792** within a laboratory setting, from acquisition to final disposal.



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Caption: Workflow for the safe handling and disposal of **uPSEM792**.

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